

# In-Depth Technical Guide: Safety and Handling of 3,6-Dibromoquinoline

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## Compound of Interest

Compound Name: 3,6-Dibromoquinoline

Cat. No.: B1270526

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **3,6-Dibromoquinoline** (CAS No. 69268-39-9). The information is compiled from various safety data sheets and chemical databases to ensure a high standard of safety in the laboratory and research environment.

## Chemical and Physical Properties

**3,6-Dibromoquinoline** is a heterocyclic organic compound that serves as a versatile building block in organic synthesis.<sup>[1]</sup> A summary of its key physical and chemical properties is provided below.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>5</sub> Br <sub>2</sub> N	[1]
Molecular Weight	286.95 g/mol	[1]
CAS Number	69268-39-9	[1]
Appearance	Not explicitly stated, likely a solid.	
Flash Point	> 112 °C / > 233.6 °F	[2]
Solubility	No specific data available.	
log Pow	3.03 (for 3-Bromoquinoline)	[2]

## Hazard Identification and Classification

While specific quantitative toxicity data such as LD50 or LC50 values for **3,6-Dibromoquinoline** are not readily available in the public domain, the compound is classified based on the hazards of structurally similar chemicals. The primary hazards are outlined below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	Harmful if swallowed.
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin.
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled.
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation.
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation.

GHS Pictograms:

-  alt text

Signal Word: Warning

## Experimental Protocols: Safe Handling and Emergency Procedures

Detailed methodologies for ensuring safety when working with **3,6-Dibromoquinoline** are crucial. The following protocols are derived from standard safety data sheets.

### Personal Protective Equipment (PPE)

A detailed list of required PPE is provided in the table below.

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and/or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
Respiratory Protection	Use a NIOSH/MSHA approved respirator or work in a chemical fume hood.

### First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[2]</a>
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[2]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Call a poison control center or physician immediately. <a href="#">[2]</a>

## Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (see section 3.1).
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, closed container for disposal.
- Clean the spill area thoroughly.
- Prevent the spill from entering drains or waterways.[\[2\]](#)[\[3\]](#)

## Fire-Fighting Measures

Aspect	Protocol
Suitable Extinguishing Media	Water spray, carbon dioxide (CO <sub>2</sub> ), dry chemical, or alcohol-resistant foam.[2]
Unsuitable Extinguishing Media	No information available.[2]
Specific Hazards	Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO <sub>2</sub> ), and nitrogen oxides (NO <sub>x</sub> ).[2]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

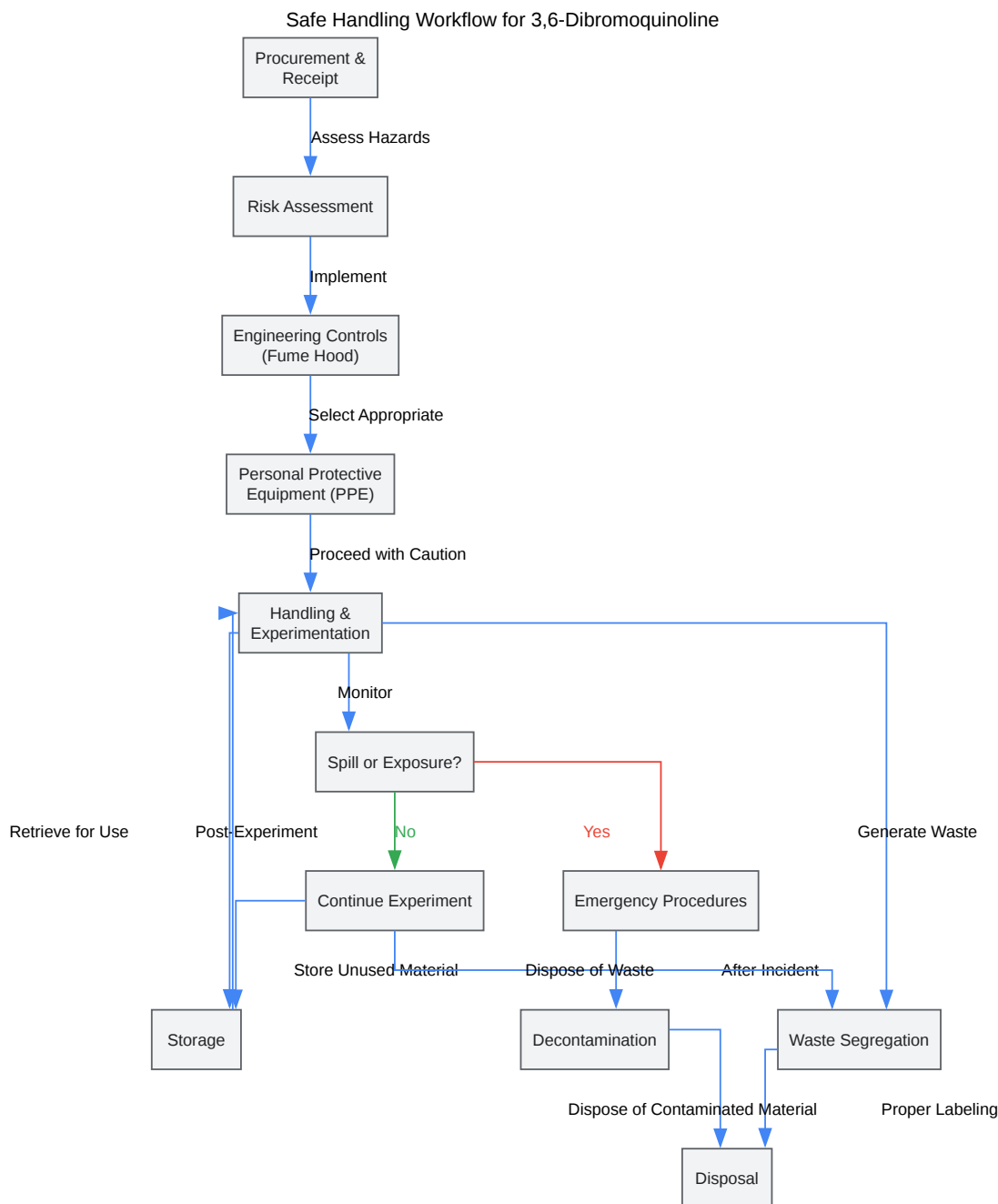
## Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Aspect	Guidelines
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[2] Store away from incompatible materials such as strong oxidizing agents.[2]
Disposal	Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2]

## Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedures for the safe handling of **3,6-Dibromoquinoline** from procurement to disposal.



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Caption: Logical workflow for the safe handling of **3,6-Dibromoquinoline**.

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## References

- 1. 69268-39-9|3,6-Dibromoquinoline|BLD Pharm [bldpharm.com]
- 2. 3,6-Dibromoquinoline|CAS 69268-39-9|Supplier [benchchem.com]
- 3. 3,6-Dibromoquinoline | C<sub>9</sub>H<sub>5</sub>Br<sub>2</sub>N | CID 840332 - PubChem [pubchem.ncbi.nlm.nih.gov]
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